

# Physical and chemical properties of sodium dichloroisocyanurate

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## Compound of Interest

Compound Name: *Dichloroisocyanuric acid*

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## Sodium Dichloroisocyanurate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical and chemical properties of sodium dichloroisocyanurate (NaDCC). The information is curated for researchers, scientists, and professionals in drug development, with a focus on quantitative data, detailed experimental methodologies, and visual representations of key processes.

### Physical Properties

Sodium dichloroisocyanurate is a white crystalline solid available in both anhydrous and dihydrate forms. It is characterized by a slight chlorine odor.<sup>[1]</sup> Key physical properties are summarized in the tables below.

### Anhydrous Sodium Dichloroisocyanurate

Property	Value	References
CAS Number	2893-78-9	[1]
Molecular Formula	$\text{C}_3\text{Cl}_2\text{N}_3\text{NaO}_3$	[2]
Molecular Weight	219.95 g/mol	[1][2]
Appearance	White crystalline powder	[2][3]
Melting Point	225 °C (decomposes)	[2]
Density	1 g/cm <sup>3</sup>	[2]
Solubility in Water	25 g/100 mL (at 25 °C)	[2][3]
Available Chlorine	60% to 64.5%	[2][3]
pH (1% aqueous solution)	5.8 to 7.0	[1][2]

## Sodium Dichloroisocyanurate Dihydrate

Property	Value	References
CAS Number	51580-86-0	[1]
Molecular Formula	$\text{C}_3\text{H}_4\text{Cl}_2\text{N}_3\text{NaO}_5$	[4]
Molecular Weight	255.97 g/mol	[1][4]
Appearance	White, free-flowing crystalline powder or granular solid	[4][5]
Decomposition Temperature	> 240 °C	[4][5]
Density (at 20 °C)	0.96 g/cm <sup>3</sup>	[4]
Solubility in Water	25 g/100 mL (at 25 °C)	[4]
Available Chlorine	55% to 57%	[1]
pH (1% solution)	6.0 - 7.0	[5]

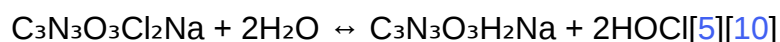
## Chemical Properties

Sodium dichloroisocyanurate is a potent oxidizing agent and a stable source of free available chlorine (FAC) in the form of hypochlorous acid (HOCl).<sup>[6][7]</sup> Its chemical behavior is central to its wide range of applications, particularly as a disinfectant and sterilizing agent.<sup>[8][9]</sup>

## Hydrolysis and Aqueous Equilibria

Upon dissolution in water, sodium dichloroisocyanurate rapidly hydrolyzes to release hypochlorous acid (HOCl), the primary antimicrobial agent, and sodium cyanurate.<sup>[10][11]</sup> This process establishes a complex set of equilibria involving various chlorinated and non-chlorinated isocyanurates.<sup>[10][12]</sup> The cyanuric acid produced in this reaction acts as a stabilizer, protecting the free chlorine from degradation by sunlight, a property particularly useful in applications such as swimming pool sanitation.<sup>[1][11]</sup>

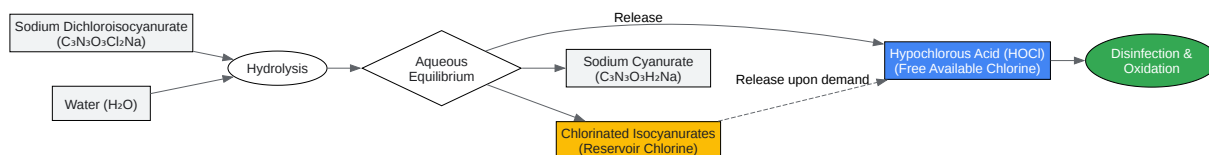
The overall hydrolysis reaction can be simplified as:

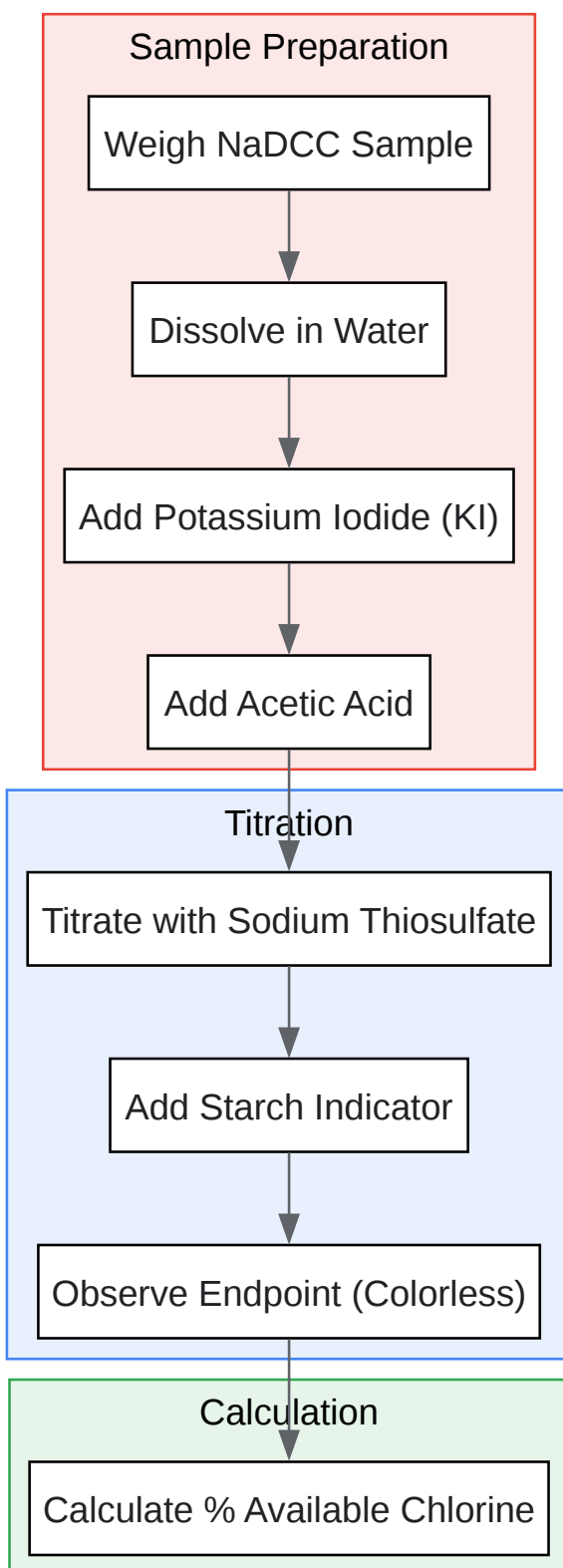


The distribution of chemical species in an aqueous solution of NaDCC is dependent on the total available chlorine, total isocyanurates, pH, and temperature.<sup>[10]</sup> For instance, in a solution with 1.0 mg/L of total available chlorine at pH 7.0, the approximate distribution is:

- Hypochlorous acid (HOCl): 48.1%
- Monochloroisocyanurate: 26.8%
- Dichloroisocyanurate: 11.8%
- Hypochlorite ( $\text{OCl}^-$ ): 12.8%<sup>[10]</sup>

This equilibrium acts as a reservoir of "bound" chlorine. As the free available chlorine (HOCl) is consumed through reaction with organic matter or microorganisms, the chlorinated isocyanurates rapidly dissociate to release more HOCl, thus maintaining a sustained disinfecting action.<sup>[10][11]</sup>





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